

Spectroscopic and Synthetic Profile of N-Cbz-1-aminocyclopropanecarboxylic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-
(((Benzyloxy)carbonyl)amino)cyclo
propanecarboxylic acid

Cat. No.: B554594

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for N-Cbz-1-aminocyclopropanecarboxylic acid. This compound is a key building block in medicinal chemistry, offering a conformationally constrained cyclopropyl scaffold that is valuable in the design of novel therapeutics. This document compiles essential data to facilitate its use in research and development.

Spectroscopic Data

The following tables summarize the key spectroscopic data for N-Cbz-1-aminocyclopropanecarboxylic acid. This information is critical for the identification and characterization of the molecule.

NMR Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a fundamental technique for elucidating the structure of organic molecules. The chemical shifts (δ) are reported in parts per million (ppm).

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available in search results			

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (ppm)	Assignment
Data not available in search results	

Note: Specific experimental NMR data for N-Cbz-1-aminocyclopropanecarboxylic acid was not found in the performed search. The tables are provided as a template for data organization.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule.

Table 3: IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Description
Data not available in search results	

Note: Specific experimental IR data for N-Cbz-1-aminocyclopropanecarboxylic acid was not found in the performed search. The table is provided as a template for data organization.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. The PubChem database provides predicted mass spectrometry data for the [M+H]⁺ adduct of N-Cbz-1-aminocyclopropanecarboxylic acid.

Table 4: Mass Spectrometry Data

Adduct	Predicted m/z
[M+H] ⁺	236.09174

Experimental Protocols

A detailed experimental protocol for the synthesis of N-Cbz-1-aminocyclopropanecarboxylic acid is crucial for its preparation in a laboratory setting. The following is a general procedure for the N-benzyloxycarbonyl (Cbz) protection of an amino acid, which can be adapted for 1-aminocyclopropanecarboxylic acid.^{[1][2]}

Synthesis of N-Cbz-1-aminocyclopropanecarboxylic Acid

Materials:

- 1-aminocyclopropanecarboxylic acid
- Sodium bicarbonate (NaHCO₃)
- Benzyl chloroformate (Cbz-Cl)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve 1-aminocyclopropanecarboxylic acid in a 2:1 mixture of THF and water.
- Cool the solution to 0 °C in an ice bath.

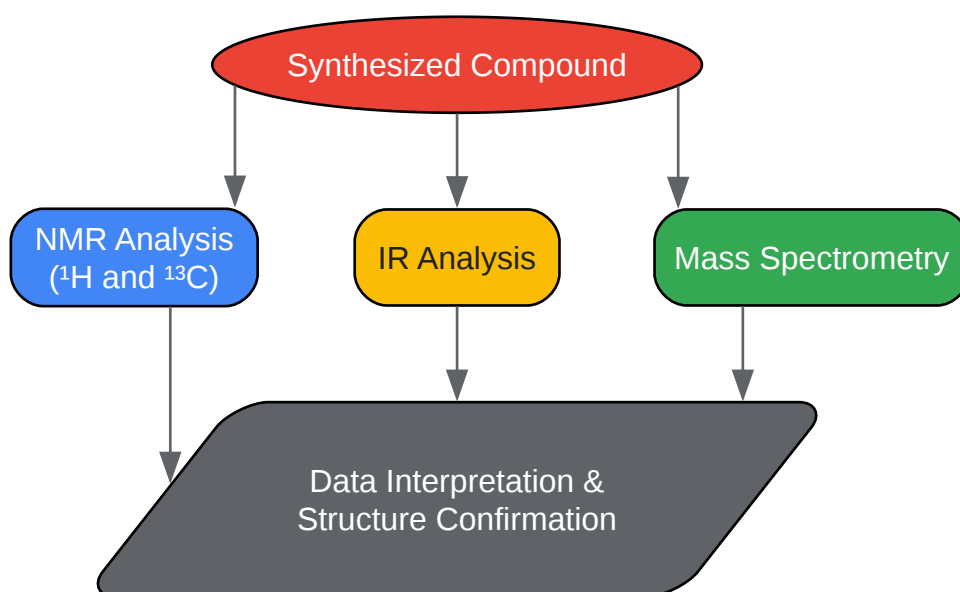
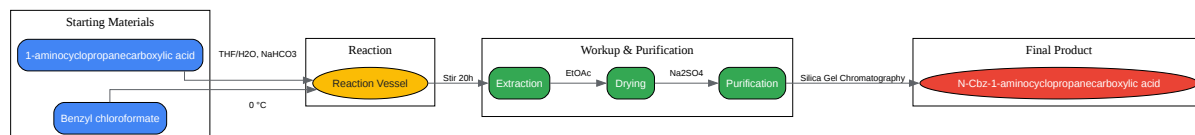
- Add sodium bicarbonate to the solution.
- Slowly add benzyl chloroformate to the reaction mixture at 0 °C.
- Stir the reaction mixture at 0 °C for 20 hours.
- After the reaction is complete, dilute the mixture with water.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution in vacuo to obtain the crude product.
- Purify the resulting residue by silica gel column chromatography to yield N-Cbz-1-aminocyclopropanecarboxylic acid.

Workflow and Methodological Diagrams

Visual representations of the synthesis and analysis workflow can aid in understanding the overall process.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of N-Cbz-1-aminocyclopropanecarboxylic acid.



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